

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 2-Phenoxyethyl Isobutyrate

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

CAS No.: 103-60-6

Cat. No.: B122394

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Abstract

This application note details a robust and reliable reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **2-Phenoxyethyl isobutyrate**. This compound is a significant component in the fragrance and cosmetic industries and is also used in scientific research as an antagonist of the olfactory receptor OR2AT4.[1] The described protocol is tailored for researchers, scientists, and drug development professionals, providing a comprehensive guide for the accurate determination of **2-Phenoxyethyl isobutyrate** in various sample matrices. The method utilizes a C18 column with UV detection, demonstrating excellent linearity, precision, and accuracy.

Introduction

2-Phenoxyethyl isobutyrate (CAS No. 103-60-6) is an aromatic ester known for its pleasant floral and fruity aroma, leading to its widespread use in perfumes, cosmetics, and as a flavoring agent.[1] Structurally, it is the isobutyrate ester of 2-phenoxyethanol.[2] Beyond its sensory applications, **2-Phenoxyethyl isobutyrate** has been identified as an antagonist of the G-

protein-coupled olfactory receptor OR2AT4, which is also expressed in human primary keratinocytes, making it a compound of interest in dermatological and sensory research.[1]

Given its prevalence in consumer products and its specific biological activity, a validated analytical method for the accurate quantification of **2-Phenoxyethyl isobutyrate** is essential for quality control, formulation development, and research applications. This application note presents a straightforward and efficient RP-HPLC method suitable for these purposes.

Experimental

A standard HPLC system equipped with a UV detector is suitable for this analysis. The method for **2-Phenoxyethyl isobutyrate** is adapted from established protocols for the analysis of the structurally related compound, 2-phenoxyethanol.[3][4][5]

Parameter	Specification
HPLC System	Agilent 1290 Infinity II LC System or equivalent
Detector	UV-Vis Diode Array Detector (DAD)
Column	Waters Symmetry C18, 5 μ m, 4.6 x 150 mm or equivalent
Mobile Phase	Acetonitrile and Water (55:45, v/v), isocratic elution
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	25°C
Detection Wavelength	270 nm
Run Time	10 minutes

Table 1: HPLC Instrumentation and Chromatographic Conditions.

- **2-Phenoxyethyl isobutyrate** reference standard ($\geq 95\%$ purity, HPLC grade).
- Acetonitrile (HPLC grade).

- Water (HPLC grade or Milli-Q).
- Methanol (HPLC grade, for sample preparation if needed).
- Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **2-Phenoxyethyl isobutyrate** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

The sample preparation method should be adapted based on the sample matrix.

- For Liquid Samples (e.g., lotions, perfumes):
 - Accurately weigh approximately 1 g of the sample into a 50 mL volumetric flask.
 - Add 40 mL of methanol, and sonicate for 15 minutes to ensure complete dissolution of the analyte.
 - Dilute to volume with methanol and mix thoroughly.
 - Filter the solution through a 0.45 µm syringe filter into an HPLC vial.
 - If necessary, perform a further dilution with the mobile phase to bring the analyte concentration within the calibration range.
- For Solid or Semi-Solid Samples (e.g., creams):
 - Accurately weigh approximately 1 g of the sample into a 50 mL centrifuge tube.
 - Add 20 mL of methanol and vortex for 2 minutes to disperse the sample.
 - Sonicate for 20 minutes to facilitate extraction.
 - Centrifuge at 4000 rpm for 10 minutes.

- Carefully transfer the supernatant to a 50 mL volumetric flask.
- Repeat the extraction step with an additional 20 mL of methanol, and combine the supernatants.
- Dilute to volume with methanol.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial.

Results and Discussion

The proposed HPLC method was validated for linearity, precision, accuracy, and specificity. The results are summarized in the tables below.

Specificity: The method demonstrates good specificity. A chromatogram of a blank (mobile phase) shows no interfering peaks at the retention time of **2-Phenoxyethyl isobutyrate**. In spiked placebo samples, the peak for **2-Phenoxyethyl isobutyrate** is well-resolved from other matrix components.

Linearity:

Concentration Range (µg/mL)	Correlation Coefficient (r ²)	Equation of the Line
1 - 100	0.9995	y = 45782x + 1250

Table 2: Linearity of the HPLC method for **2-Phenoxyethyl isobutyrate**.

Precision:

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
10	1.2%	1.8%
50	0.8%	1.3%
90	0.6%	1.1%

Table 3: Precision of the HPLC method.

Accuracy (Recovery):

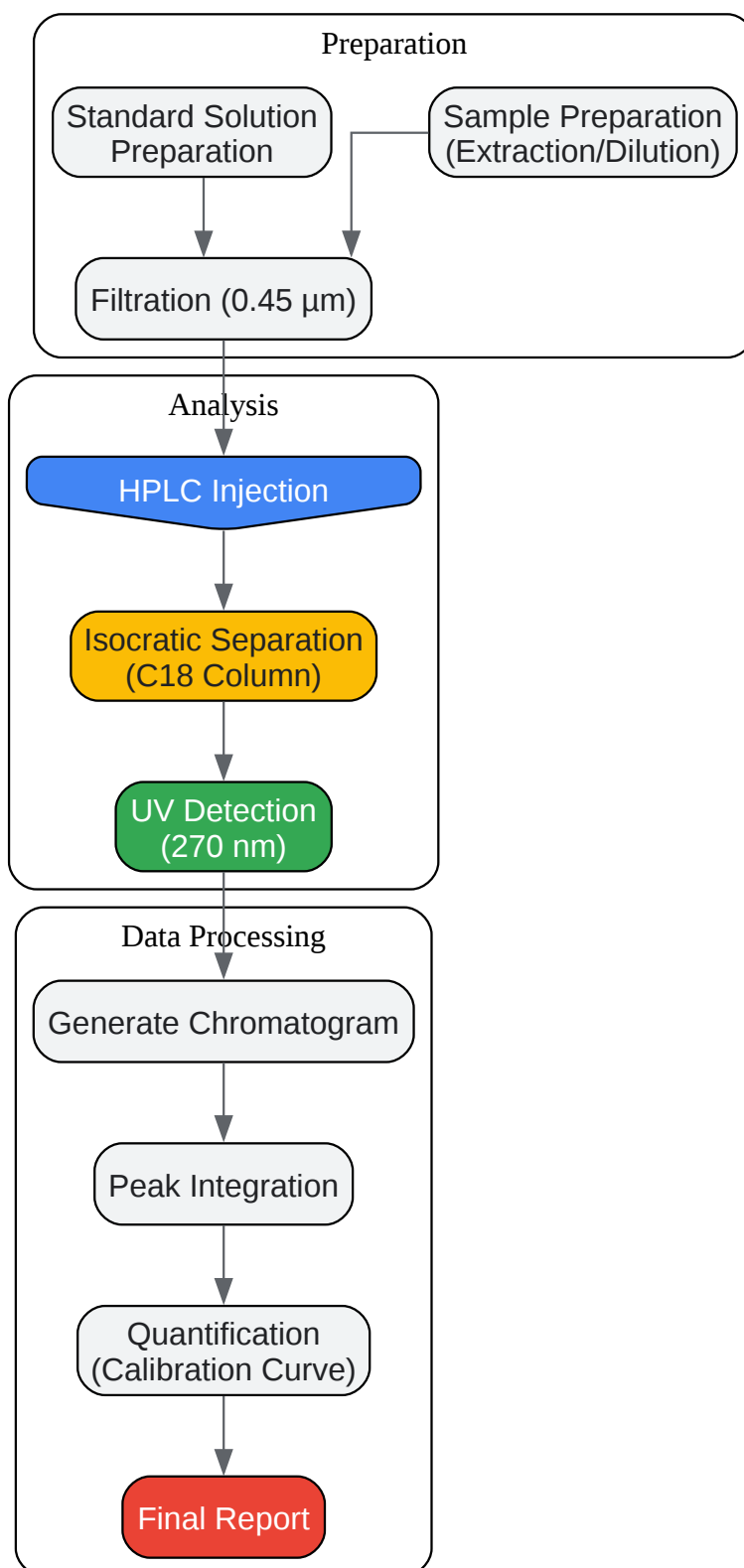
Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)
25	24.6	98.4%
50	50.8	101.6%
75	74.1	98.8%

Table 4: Accuracy (Recovery) of the HPLC method.

Under the specified chromatographic conditions, **2-Phenoxyethyl isobutyrate** is expected to elute as a sharp, well-defined peak with a retention time of approximately 6.5 minutes. The exact retention time may vary slightly depending on the specific column and system used.

Visualized Protocols and Pathways

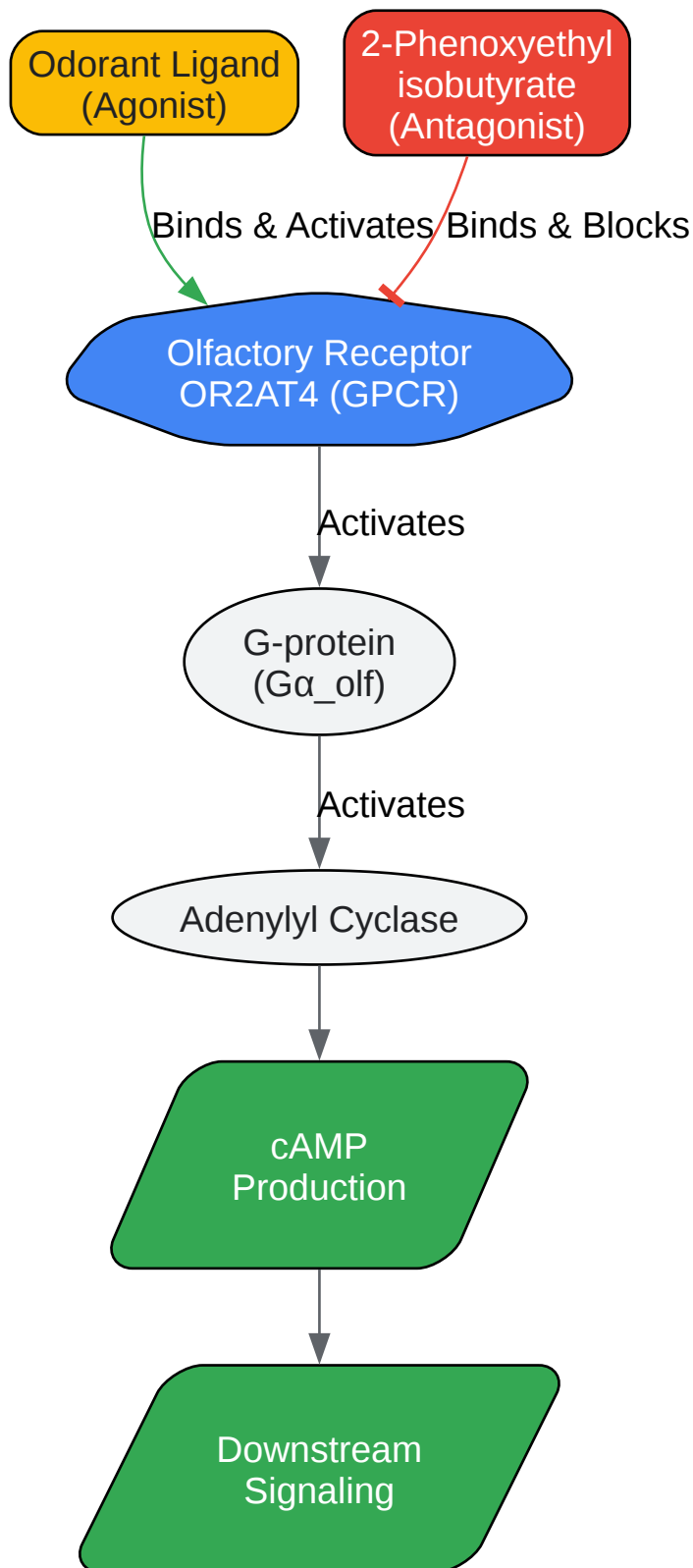
The overall workflow for the HPLC analysis of **2-Phenoxyethyl isobutyrate** is depicted below.



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Caption: HPLC analysis workflow for **2-Phenoxyethyl isobutyrate**.

2-Phenoxyethyl isobutyrate acts as an antagonist to the olfactory receptor OR2AT4, a G-protein-coupled receptor (GPCR). The following diagram illustrates this inhibitory relationship.



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Caption: Antagonistic action on the OR2AT4 signaling pathway.

Conclusion

The HPLC method described in this application note provides a simple, rapid, and reliable means for the quantitative analysis of **2-Phenoxyethyl isobutyrate**. The method is highly suitable for routine quality control in the cosmetics and fragrance industries, as well as for research purposes where accurate determination of this compound is required. The validation data demonstrates that the protocol is accurate, precise, and specific, making it a valuable tool for professionals in relevant scientific fields.

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